

Best practices for storing and handling Indocyanine green powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Indocyanine Green

Cat. No.: B1671883

[Get Quote](#)

Technical Support Center: Indocyanine Green (ICG)

This guide provides researchers, scientists, and drug development professionals with best practices for storing and handling **Indocyanine green** (ICG) powder. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: How should I properly store unopened vials of ICG powder?

Unreconstituted ICG powder should be stored at controlled room temperature, between 20°C to 25°C (68°F to 77°F).^{[1][2]} It is crucial to keep the vials in their original packaging to protect them from light.^[3]

Q2: What is the recommended procedure for reconstituting ICG powder?

Under sterile conditions, ICG powder should be dissolved using the appropriate solvent.^{[4][5]} For most in vivo applications, Sterile Water for Injection (SWFI) is the recommended diluent. For in vitro experiments, organic solvents like Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF) can be used. Always refer to the manufacturer's specific instructions

for the correct volume of solvent to add. Gently shake the vial to ensure the powder is completely dissolved.

Q3: How long is a reconstituted ICG solution stable?

Reconstituted ICG solutions are unstable and should be used promptly. For clinical and in vivo use, it is recommended to use the solution within 6 hours of preparation. When diluted in water and stored at 4°C in the dark, ICG can be stable for up to three days, though a 20% loss in fluorescence intensity may occur. For optimal results, it is best to use the solution within one or two days when stored under these conditions. Aqueous solutions stored at room temperature should not be kept for more than one day.

Q4: What solvents can be used to dissolve ICG powder?

The choice of solvent depends on the intended application.

- Sterile Water for Injection (SWFI): The standard for clinical and in vivo use.
- Phosphate-Buffered Saline (PBS): The solubility of ICG in PBS (pH 7.2) is approximately 0.5 mg/mL.
- Organic Solvents: For laboratory procedures, ICG is soluble in ethanol (~1 mg/mL), DMSO (~10 mg/mL), and DMF (~10 mg/mL). When using organic solvents, it is recommended to purge them with an inert gas.

Q5: What are the optimal excitation and emission wavelengths for ICG?

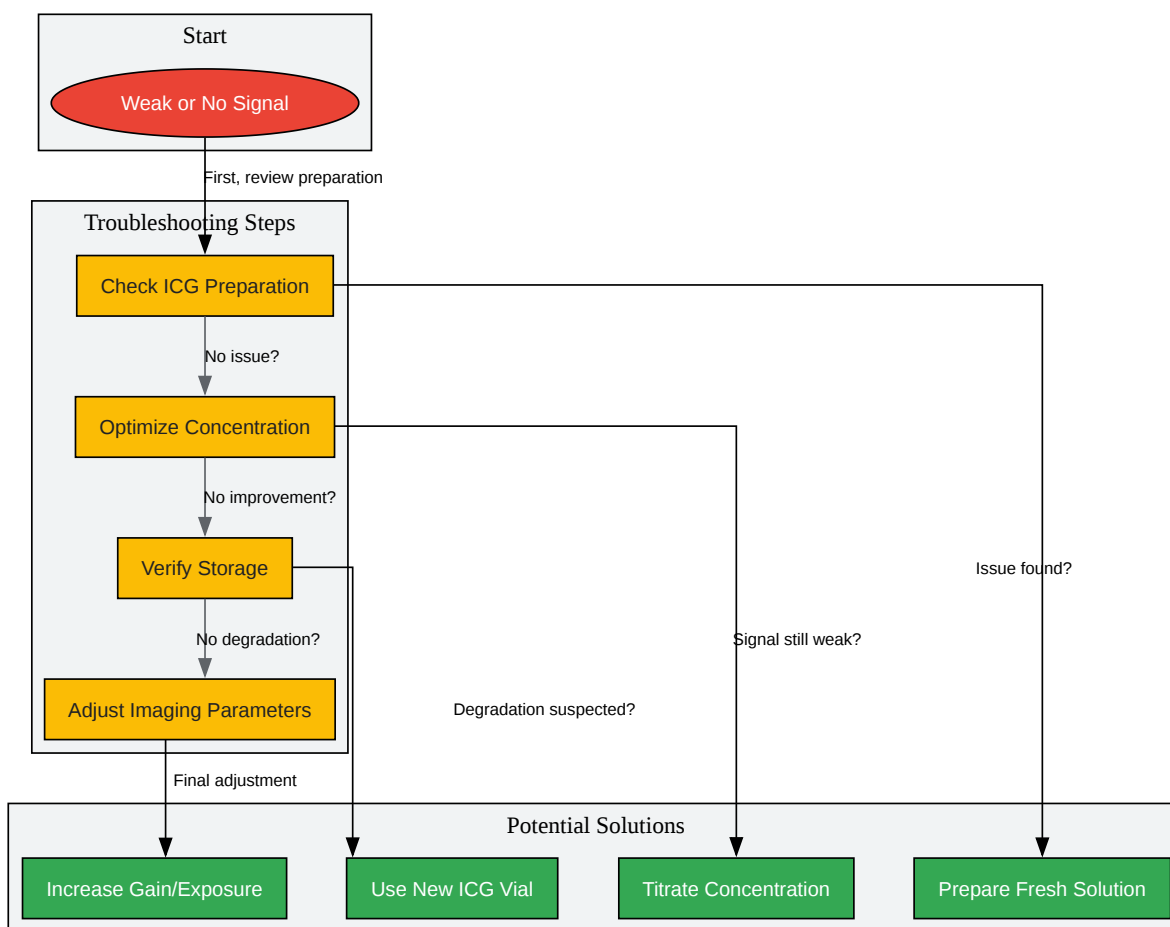
ICG exhibits excitation maxima between 750 nm and 800 nm, with an emission maximum at or above 800 nm. The exact wavelengths can shift depending on the solvent and whether the ICG is bound to plasma proteins.

Troubleshooting Guide

This section addresses common problems encountered during ICG-based experiments.

Problem 1: Weak or No Fluorescence Signal

A weak or absent ICG signal can arise from several factors. Follow this workflow to identify and resolve the issue.



[Click to download full resolution via product page](#)

Troubleshooting workflow for a weak or nonexistent ICG signal.

- **ICG Preparation:** Ensure the ICG was reconstituted correctly and used within its stability window. ICG is unstable in aqueous solutions and should be used within 6 hours. If the solution is old, prepare a fresh batch.
- **Concentration:** The concentration of ICG may be too low. It's important to titrate the concentration to find the optimal balance for your specific application.
- **Storage:** Improper storage of the ICG powder can lead to degradation. Ensure it was stored in a light-resistant container at the correct temperature.
- **Imaging Parameters:** The settings on your imaging system may need adjustment. Increase the gain or exposure time to enhance signal detection.

Problem 2: High Background Fluorescence

High background can obscure the specific ICG signal, leading to poor image contrast.

- **Optimize ICG Concentration and Incubation Time:** Excessive ICG concentration or prolonged incubation can cause non-specific binding. Titrate these parameters to find the best signal-to-noise ratio.
- **Washing Steps:** Ensure sufficient washing steps are performed after ICG incubation to remove any unbound dye. The number and duration of washes will depend on the sample type.
- **Choice of Solvent:** The solvent used can affect ICG's aggregation state and background binding. Consider if an alternative solvent is appropriate for your experiment.
- **Imaging Parameters:** Adjust the gain and offset on your imaging system to minimize background noise.

Problem 3: Rapid Signal Fading (Photobleaching)

ICG is susceptible to photodegradation, which can cause the signal to fade quickly during imaging.

- **Reduce Excitation Light Intensity:** Use the lowest possible laser power or lamp intensity that still provides a detectable signal.
- **Minimize Exposure Time:** Limit the sample's exposure to light by using shorter camera exposure times or by only illuminating the sample during image acquisition.

Data Summary Tables

Table 1: Solubility of **Indocyanine Green** in Various Solvents

Solvent	Approximate Solubility	Reference
Dimethyl Sulfoxide (DMSO)	~10 mg/mL	
Dimethylformamide (DMF)	~10 mg/mL	
Ethanol	~1 mg/mL	
PBS (pH 7.2)	~0.5 mg/mL	

Table 2: Stability of Reconstituted **Indocyanine Green** Solutions

Storage Condition	Duration of Stability	Notes	Reference
Diluted in water, 4°C, in the dark	Up to 3 days	~20% loss of fluorescence intensity. Recommended use within 1-2 days.	
Room Temperature (Aqueous)	Not recommended for more than 1 day	Significant degradation can occur.	
Clinical/In Vivo Use	Within 6 hours	Standard recommendation for reconstituted solutions for injection.	
37°C in whole blood, light exposure	Stable for 5 hours	Relevant for in vivo blood-related studies.	

Experimental Protocols

Protocol 1: Reconstitution of ICG Powder for In Vivo Imaging

This protocol describes the reconstitution of a 25 mg vial of ICG powder to a final concentration of 2.5 mg/mL.

- **Aseptic Preparation:** Perform all steps under sterile conditions in a laminar flow hood.
- **Inspect Vial:** Before use, visually inspect the vial of lyophilized ICG powder. It should be a green powder. Note that the powder may cling to the vial or appear lumpy due to the freeze-drying process.
- **Add Solvent:** Using a sterile syringe, add 10 mL of Sterile Water for Injection (SWFI) to the 25 mg vial of ICG. This will result in a concentration of 2.5 mg/mL.
- **Dissolve Powder:** Gently shake the vial until the powder is completely dissolved. The resulting solution should be a clear, green liquid.

- **Inspect Solution:** Visually inspect the reconstituted solution for any particulate matter. If a precipitate is present, do not use the solution and discard the vial.
- **Use Promptly:** Use the prepared solution within 6 hours of reconstitution. Discard any unused portion.

Workflow for the reconstitution of ICG powder for in vivo use.

Protocol 2: Quality Control of ICG Solution using UV-Vis Spectrophotometry

This protocol provides a basic method to check for ICG degradation by monitoring its absorbance spectrum.

- **Prepare a Stock Solution:** Reconstitute ICG in the desired solvent (e.g., water, DMSO) to a known concentration (e.g., 1 mg/mL).
- **Dilute the Solution:** Prepare a dilution of the stock solution in the same solvent to a concentration that falls within the linear range of the spectrophotometer (typically in the $\mu\text{g/mL}$ range).
- **Acquire Spectrum:** Measure the absorbance spectrum of the diluted solution from 600 nm to 900 nm using a UV-Vis spectrophotometer. Use the pure solvent as a blank.
- **Analyze Peak Absorbance:** A fresh, high-quality ICG solution should exhibit a peak spectral absorption around 780-800 nm.
- **Monitor for Degradation:** Degradation of ICG can lead to a decrease in the peak absorbance and a potential shift in the peak wavelength. Comparing the spectrum of a freshly prepared solution to one that has been stored can indicate the degree of degradation. High-Performance Liquid Chromatography (HPLC) can also be used for a more detailed analysis of impurities and degradation products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Indocyanine Green For Injection | Trusted By Physicians [diagnosticgreen.com]
- 2. accessdata.fda.gov [accessdata.fda.gov]
- 3. Indocyanine Green (ICG): Your Ultimate Guide For Applications, Safety, And Sourcing! | OCTAGONCHEM [octagonchem.com]
- 4. FAQ | Indocyanine Green for Injection, USP, (ICG) [diagnosticgreen.com]
- 5. ICG for Injection Set: Package Insert / Prescribing Info [drugs.com]
- To cite this document: BenchChem. [Best practices for storing and handling Indocyanine green powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671883#best-practices-for-storing-and-handling-indocyanine-green-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com